

Field Dissipation Data for a Reference Compound

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Compound Focus: Tetraniliprole

CAS No.: 1229654-66-3

Cat. No.: S869996

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While data for **tetraniliprole** is unavailable in the search results, a 2021 field study provides relevant dissipation data for **chlorantraniliprole**, a closely related diamide insecticide [1]. This can offer a useful benchmark for researchers.

The table below summarizes the persistence of this compound in the soil of a pigeonpea crop:

Insecticide	Application Dose (g a.i./ha)	DT50 in Soil (Days)	Residues at 30 Days & Harvest
Chlorantraniliprole	30 (Recommended Dose)	4.95 - 5.78	Below the limit of quantification (LOQ) [1]
λ -cyhalothrin	30 (Recommended Dose)	2.48 - 4.33	Below the limit of quantification (LOQ) [1]

Detailed Experimental Methodology

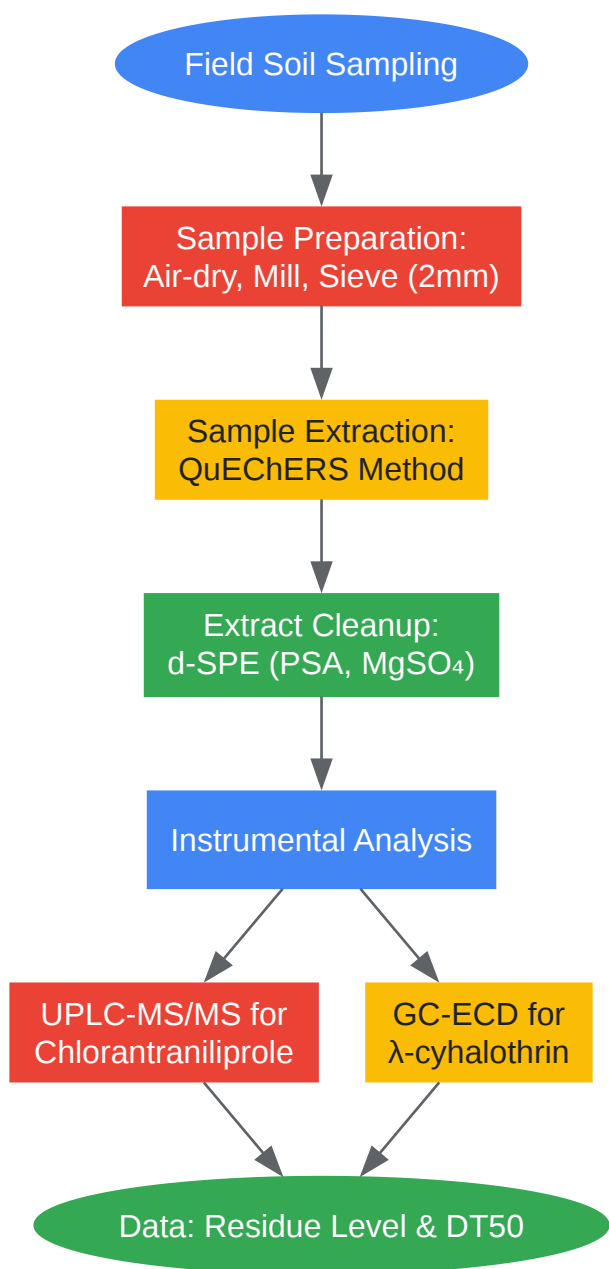
The data in the table was generated through the following validated experimental protocols [1]:

- Field Trial Design:** The study was conducted on a pigeonpea crop. The premix insecticide formulation was applied as two foliar sprays at a 15-day interval. Soil samples were collected from five sites per treatment.

- **Soil Sampling:** Approximately 1 kg of soil samples were collected from the top layer at 0 (2 hours after application), 30 days after the last spray, and at harvest. Samples were air-dried, milled, and sieved through a 2 mm mesh.
- **Extraction and Cleanup:** Soil residues were processed using a modified **QuEChERS** method. A representative soil sample was weighed and extracted with acetonitrile. The extract was cleaned up using dispersive solid-phase extraction (d-SPE) with sorbents like Primary Secondary Amine (PSA) and magnesium sulfate.
- **Instrumental Analysis:** Quantitative analysis was performed using highly sensitive techniques:
 - **Chlorantraniliprole:** Ultra-high performance liquid chromatography tandem mass spectrometry (UHPLC-MS/MS).
 - **λ -cyhalothrin:** Gas chromatography with an electron capture detector (GC-ECD).

Experimental Workflow Diagram

The following diagram outlines the key steps involved in the soil sampling and residue analysis process described in the study.



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References

1. Persistence, dissipation behavior and dietary risk assessment ... [pmc.ncbi.nlm.nih.gov]

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